

Thermophysical properties of 3-mercaptohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexane-3-thiol*

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An In-depth Technical Guide on the Thermophysical Properties of 3-Mercaptohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known thermophysical properties of 3-mercaptohexane (CAS: 1633-90-5). The information is compiled from various scientific sources to support research, development, and process design activities. All quantitative data is presented in a clear tabular format, and detailed experimental protocols for key property measurements are described.

Physical and Chemical Properties

3-Mercaptohexane, also known as 3-hexanethiol, is an organosulfur compound belonging to the thiol family. Its structure consists of a six-carbon hexane chain with a sulfhydryl (-SH) group attached to the third carbon atom.

- IUPAC Name: **Hexane-3-thiol**
- Synonyms: 3-Hexanethiol, 3-Mercaptohexane
- CAS Number: 1633-90-5
- Molecular Formula: C₆H₁₄S
- Molecular Weight: 118.24 g/mol [\[1\]](#)
- Chemical Structure:

Thermophysical Data Summary

The following tables summarize the available experimental and calculated thermophysical data for 3-mercaptohexane. It is critical to distinguish between experimentally measured values and those derived from computational models, as the conditions under which they are valid differ significantly.

Table 1: Experimental Thermophysical Properties

| Property | Value | Conditions | Source(s) |
|----------------|-------------------------|------------|---------------------|
| Boiling Point | 57 °C | at 20 mmHg | [2] |
| Density | 0.832 g/cm ³ | at 20 °C | [3] |
| Vapor Pressure | 7.5 mmHg | at 25 °C | [4] |
| Flash Point | 29.5 °C | Closed Cup | [3] |

Table 2: Calculated Thermophysical Properties (Joback & Crippen Methods)

These values are estimations from computational methods and should be used as a reference or for modeling purposes in the absence of experimental data.

| Property | Value | Unit | Source |
|----------------------------------------------------------------|----------------------|---------------|---------------------|
| Normal Boiling Point (T _{boil}) | 138.18 °C (411.33 K) | °C (K) | [1] |
| Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$) | 35.30 | kJ/mol | [1] |
| Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$) | 11.81 | kJ/mol | [1] |
| Critical Temperature (T _c) | 317.98 °C (591.13 K) | °C (K) | [1] |
| Critical Pressure (P _c) | 3372.36 | kPa | [1] |
| Log ₁₀ of Water Solubility (log ₁₀ WS) | -2.52 | Dimensionless | [1] |
| Octanol/Water Partition Coefficient (logP _{oct/wat}) | 2.495 | Dimensionless | [1] |

Experimental Protocols

The following sections detail the standard methodologies for determining the key thermophysical properties of alkanethiols like 3-mercaptohexane.

Boiling Point Determination (Micro-Reflux Method)

This method is suitable for small sample volumes and provides a boiling point at ambient atmospheric pressure.

- **Apparatus Setup:** A small quantity of the liquid (a few mL) is placed in a micro test tube or a small flask containing a boiling chip or a magnetic stir bar to ensure smooth boiling. A thermometer is positioned with its bulb in the vapor phase, just above the surface of the liquid. A condenser is fitted vertically above the flask to return the condensed vapor to the flask.

- **Heating:** The apparatus is gently heated. The liquid will begin to boil and its vapor will travel up into the condenser.
- **Equilibrium:** The system is allowed to reach equilibrium, where the liquid is actively boiling and vapor is condensing and returning to the flask (refluxing). A stable ring of condensate will be visible in the condenser.
- **Measurement:** The temperature of the vapor is recorded. This temperature will remain constant as long as the liquid and vapor are in equilibrium and represents the boiling point of the liquid at the measured atmospheric pressure.^[5]

Vapor Pressure Measurement (Static Method)

The static method is a precise technique for determining the vapor pressure of a liquid over a range of temperatures.^{[6][7]}

- **Sample Preparation:** A pure sample of 3-mercaptohexane is introduced into a thermostatted, evacuated equilibrium cell.
- **Degassing:** A critical step is the complete removal of dissolved, non-condensable gases from the liquid. This is typically achieved by repeated freeze-pump-thaw cycles. The sample is frozen using liquid nitrogen, the vessel is evacuated to a high vacuum, and then the sample is thawed to release dissolved gases, which are pumped away. This cycle is repeated until no more gas is evolved upon thawing.
- **Equilibration:** The degassed sample within the sealed cell is brought to a precise, constant temperature using a thermostat bath. The liquid is stirred to ensure thermal equilibrium between the liquid and vapor phases.
- **Pressure Measurement:** Once equilibrium is established (indicated by a stable pressure reading), the pressure of the vapor is measured using a high-precision pressure transducer or manometer connected to the cell.^{[6][7]}
- **Data Collection:** The procedure is repeated at various temperatures to generate a vapor pressure curve (vapor pressure as a function of temperature).

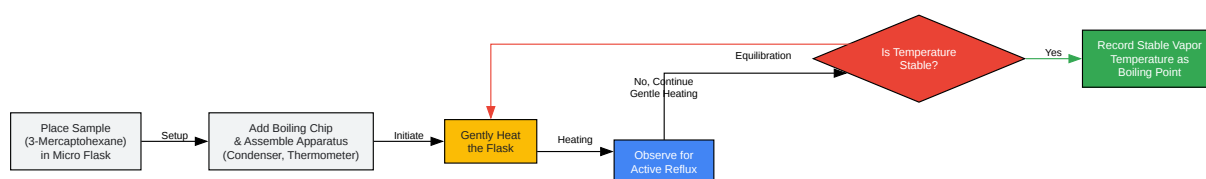
Density Measurement (Pycnometer Method)

This is a classic and accurate method for determining the density of a liquid.

- **Apparatus:** A pycnometer, which is a glass flask with a precisely known volume, is used.
- **Calibration:** The empty, clean, and dry pycnometer is weighed. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again. This allows for the precise determination of the pycnometer's internal volume.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with 3-mercaptohexane. The temperature of the sample is allowed to equilibrate with a thermostat bath (e.g., at 20.0 °C).
- **Weighing:** The pycnometer filled with the sample is weighed.
- **Calculation:** The density (ρ) of the sample is calculated using the formula: $\rho_{\text{sample}} = (m_{\text{filled}} - m_{\text{empty}}) / V_{\text{pycnometer}}$ where m_{filled} is the mass of the pycnometer with the sample, m_{empty} is the mass of the empty pycnometer, and $V_{\text{pycnometer}}$ is the calibrated volume of the pycnometer.

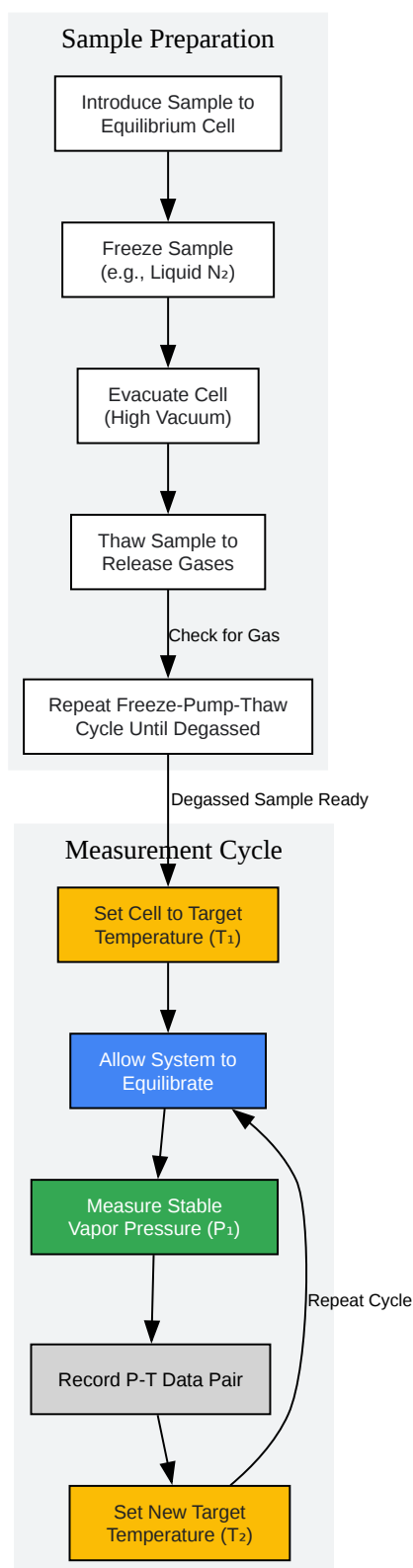
Visualizations

The following diagrams illustrate the logical workflows for the experimental protocols described above.



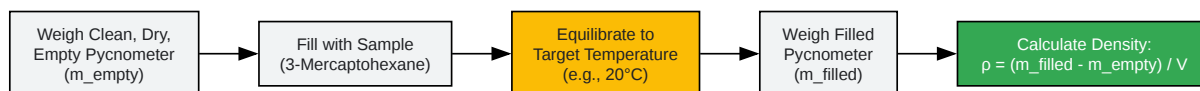
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Caption: Workflow for Boiling Point Determination by Micro-Reflux.



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Caption: Workflow for Vapor Pressure Measurement by the Static Method.



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Caption: Workflow for Density Determination using a Pycnometer.

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- To cite this document: BenchChem. [Thermophysical properties of 3-mercaptohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156944#thermophysical-properties-of-3-mercaptohexane]

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